

"environmental impact of Reactive Red 35 in textile effluent"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Reactive Red 35

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An In-Depth Technical Guide to the Environmental Impact of Reactive Red 35 in Textile Effluent

Abstract

Reactive Red 35 (RR35) is a widely used azo dye in the textile industry, prized for its vibrant color and excellent fastness properties. However, its release into the environment through textile effluent poses significant ecological challenges. Due to the complex aromatic structure and the presence of an azo bond ($-N=N-$), RR35 is recalcitrant to conventional wastewater treatment processes, leading to persistent water coloration, toxicity to aquatic life, and the formation of potentially carcinogenic byproducts. This technical guide provides a comprehensive overview of the environmental impact of Reactive Red 35, detailing its physicochemical properties, ecotoxicological effects, and the mechanisms of its degradation. It further outlines current and emerging treatment technologies for its removal from textile wastewater and provides standardized experimental protocols for its study.

Physicochemical Properties of Reactive Red 35

Reactive Red 35 is an anionic diazo dye. Its chemical structure and properties are fundamental to understanding its environmental behavior and designing effective treatment strategies.

Property	Value
Synonyms	C.I. Reactive Red 35
CAS Number	61931-53-1
Molecular Formula	C ₃₅ H ₂₂ Cl ₂ N ₁₄ Na ₄ O ₁₆ S ₅
Molecular Weight	1195.83 g/mol
Dye Class	Azo Dye
Color	Red
Solubility	Soluble in water
Chemical Structure	Complex aromatic structure containing two azo (-N=N-) linkages.

Environmental Fate and Ecotoxicity

The discharge of effluents containing Reactive Red 35 has several detrimental effects on the aquatic environment.

- Persistence and Water Quality:** The stability of the azo bond makes RR35 resistant to biodegradation and light, leading to its persistence in water bodies. The intense coloration of the effluent reduces light penetration, which in turn inhibits the photosynthetic activity of aquatic plants and algae, disrupting the entire aquatic food web. The presence of such dyes also increases the Chemical Oxygen Demand (COD) and Biochemical Oxygen Demand (BOD) of the water.
- Ecotoxicity:** Azo dyes and their degradation byproducts can be toxic to various aquatic organisms. While specific toxicity data for Reactive Red 35 is limited, data from similar reactive red azo dyes provide insight into its potential ecotoxicological effects. The breakdown of azo dyes under anaerobic conditions can release aromatic amines, which are known to be more toxic and potentially carcinogenic than the parent dye molecule.

Table 1: Acute Toxicity of Structurally Similar Reactive Red Azo Dyes to Aquatic Organisms

Dye	Test Organism	Endpoint (48h/96h)	Value (mg/L)	Reference
Reactive Red 120	Daphnia magna (water flea)	48h EC ₅₀	10.40	[1]
Reactive Red 120	Oncorhynchus mykiss (fish)	96h LC ₅₀	78.84	[1]
Reactive Red 120	P. subcapitata (green alga)	72h EC ₅₀	>100.00	[1]

Note: LC₅₀ (Lethal Concentration, 50%) is the concentration of a chemical that is lethal to 50% of the test population. EC₅₀ (Effective Concentration, 50%) is the concentration that causes a non-lethal effect (e.g., immobilization) in 50% of the test population.

Degradation and Treatment Technologies

Complete mineralization of Reactive Red 35 is challenging and often requires a combination of physical, chemical, and biological methods.

Physical Methods

Physical methods are typically used for color removal but do not degrade the dye molecule.

- **Coagulation-Flocculation:** This process uses coagulants like alum or polyaluminium chloride (PAC) to destabilize dye particles, forming larger flocs that can be removed by sedimentation. It is effective for color removal but generates a significant amount of sludge that requires further disposal.
- **Adsorption:** This method utilizes porous materials (adsorbents) like activated carbon or natural alternatives (e.g., banana fiber) to bind dye molecules to their surface. Adsorption is highly effective but can be costly, and the regeneration of the adsorbent is a key consideration.

Chemical Methods

Chemical methods, particularly Advanced Oxidation Processes (AOPs), aim to degrade the dye molecule into simpler, non-toxic compounds.

- Advanced Oxidation Processes (AOPs): AOPs generate highly reactive hydroxyl radicals ($\bullet\text{OH}$) that can non-selectively oxidize organic pollutants. Common AOPs include:
 - Fenton's Reagent ($\text{H}_2\text{O}_2/\text{Fe}^{2+}$): A mixture of hydrogen peroxide and ferrous iron that generates hydroxyl radicals.
 - Photo-Fenton: Uses UV light to enhance the Fenton process.
 - Ozonation (O_3): Uses ozone as a powerful oxidizing agent.
 - Photocatalysis (e.g., TiO_2/UV): Uses a semiconductor catalyst (like titanium dioxide) and UV light to generate radicals.

AOPs can achieve high degradation efficiency but are often energy-intensive and require careful control of operational parameters like pH.

Biological Methods

Biological methods use microorganisms to break down the dye structure. This is often considered a more environmentally friendly and cost-effective approach.

- Microbial Degradation: The biodegradation of azo dyes is typically a two-step process.
 - Anaerobic Reduction: In the absence of oxygen, bacteria utilize enzymes called azoreductases to cleave the azo bond ($-\text{N}=\text{N}-$). This results in the decolorization of the dye and the formation of colorless aromatic amines.
 - Aerobic Degradation: The resulting aromatic amines are then mineralized into simpler compounds like CO_2 , water, and inorganic ions by different microbial communities under aerobic conditions.

A sequential anaerobic-aerobic treatment system is often required for the complete breakdown of azo dyes. Various bacteria (e.g., *Pseudomonas* sp., *Bacillus* sp.), fungi (e.g., *Trametes versicolor*), and algae (*Chlorella vulgaris*) have shown the ability to decolorize and degrade reactive dyes.

Table 2: Efficiency of Various Treatment Methods for Reactive Dyes

Treatment Method	Target Dye(s)	Efficiency	Reference(s)
Coagulation (PAC)	Reactive Dyes	Up to 100% color removal	[2]
Adsorption (Banana Fiber)	Reactive Dyes	~90% removal in 5 mins	
Biodegradation	Reactive Red 120	>95% decolorization by <i>C. vulgaris</i>	
AOPs (Photo-Fenton)	Reactive Dyes	Often achieves complete dye removal	

Experimental Protocols

Protocol for Acute Immobilization Test with *Daphnia magna***

This protocol is based on OECD Guideline 202 for the determination of acute toxicity to daphnids.

- Test Organism: *Daphnia magna* neonates (<24 hours old).
- Test Substance: A stock solution of Reactive Red 35 is prepared in reconstituted hard water. A series of test concentrations (e.g., 1, 2.5, 5, 10, 25 mg/L) and a control (reconstituted water only) are prepared by serial dilution.
- Test Conditions:
 - Vessels: 100 mL glass beakers.
 - Volume: 50 mL per beaker.
 - Replicates: At least four replicates per concentration and control.
 - Organisms: 5 daphnids per replicate.

- Temperature: 20 ± 2 °C.
- Light: 16-hour light / 8-hour dark cycle.
- Feeding: Daphnids are not fed during the test.
- Procedure: a. Add 50 mL of the respective test solution or control water to each beaker. b. Randomly introduce 5 neonates into each beaker. c. Incubate the beakers under the specified conditions for 48 hours.
- Observation: Record the number of immobile daphnids in each replicate at 24 and 48 hours. Immobility is defined as the lack of movement for 15 seconds after gentle agitation.
- Data Analysis: Use statistical methods (e.g., Probit analysis) to calculate the EC_{50} value and its 95% confidence limits.

Protocol for Photocatalytic Degradation of Reactive Red 35

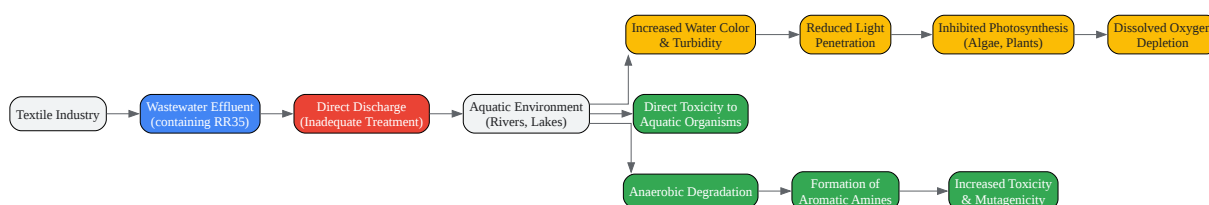
This protocol describes a typical lab-scale experiment for evaluating the degradation of RR35 using a photocatalyst like TiO_2 .

- Materials and Reagents:
 - Reactive Red 35 stock solution (e.g., 100 mg/L).
 - Photocatalyst powder (e.g., Degussa P25 TiO_2).
 - Photoreactor equipped with a UV lamp (e.g., 300 W Osram Vitalux).[3]
 - Magnetic stirrer and quartz reaction vessel.
 - Spectrophotometer.
- Procedure: a. Prepare a 100 mL solution of Reactive Red 35 at a known initial concentration (e.g., 20 mg/L) in the quartz reactor. b. Add a specific amount of the photocatalyst (e.g., 0.5 g/L) to the solution. c. Stir the suspension in the dark for 30-60 minutes to ensure adsorption-desorption equilibrium is reached between the dye and the catalyst surface. d. Take an initial

sample ($t=0$) and centrifuge it to remove the catalyst particles. e. Turn on the UV lamp to initiate the photocatalytic reaction. f. Withdraw aliquots (e.g., 5 mL) at regular time intervals (e.g., 15, 30, 60, 90, 120 minutes). g. Immediately centrifuge each aliquot to separate the catalyst.

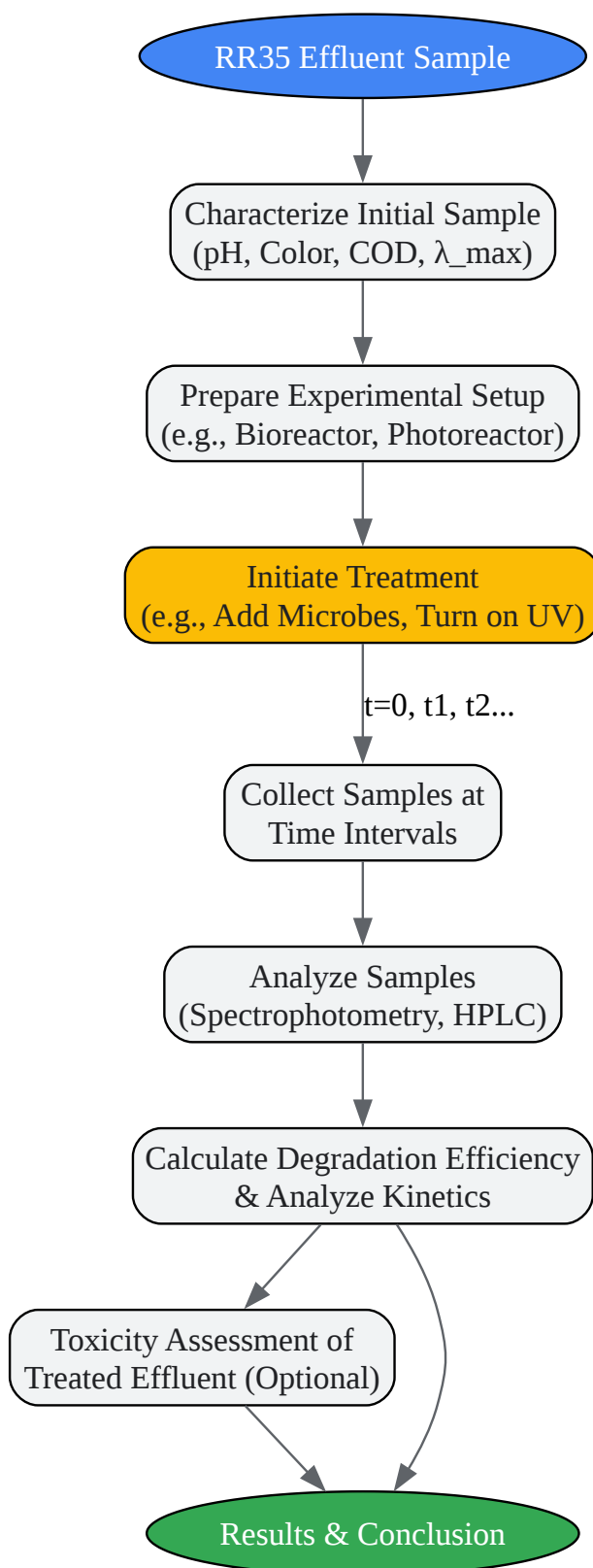
- Analysis: a. Measure the absorbance of the supernatant of each sample at the maximum wavelength (λ_{max}) of Reactive Red 35 using the spectrophotometer. b. The degradation efficiency (%) is calculated using the formula: $\text{Degradation (\%)} = [(A_0 - A_t) / A_0] * 100$ where A_0 is the initial absorbance and A_t is the absorbance at time t . c. (Optional) Analyze the samples using High-Performance Liquid Chromatography (HPLC) to identify and quantify degradation intermediates.

Visualized Pathways and Workflows



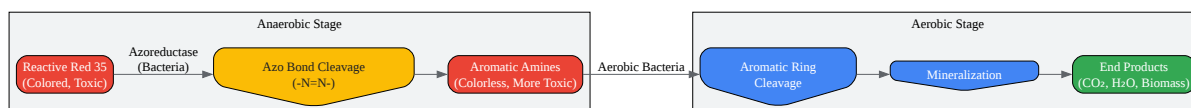
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Caption: Environmental impact pathway of Reactive Red 35 from industrial discharge to ecological effects.



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Caption: Experimental workflow for evaluating the efficacy of a treatment method for Reactive Red 35.



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Caption: Simplified pathway of microbial degradation of an azo dye like Reactive Red 35.

Conclusion

The presence of Reactive Red 35 in textile effluent represents a significant environmental threat due to its persistence, aquatic toxicity, and the formation of harmful byproducts. While physical methods can remove color, they do not destroy the dye molecule and create sludge disposal issues. A more sustainable approach involves the degradation of the dye into non-toxic components. Advanced Oxidation Processes offer rapid and effective degradation but can be energy-intensive. Biological methods, particularly sequential anaerobic-aerobic systems, present a cost-effective and environmentally friendly alternative for the complete mineralization of Reactive Red 35. Further research should focus on optimizing hybrid treatment systems and exploring novel, highly efficient microbial strains and catalysts to effectively mitigate the environmental impact of this and other recalcitrant azo dyes.

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- To cite this document: BenchChem. ["environmental impact of Reactive Red 35 in textile effluent"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1171991#environmental-impact-of-reactive-red-35-in-textile-effluent]

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